

A Comprehensive Technical Guide to Manganese(II) Bromide (MnBr₂)

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Compound of Interest

Compound Name: Manganese bromide

CAS No.: 12738-03-3

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This in-depth guide provides a comprehensive overview of the physical and chemical properties of Manganese(II) bromide (MnBr₂), tailored for researchers, scientists, and professionals in drug development and materials science. This document moves beyond a simple recitation of facts to offer a synthesized understanding of MnBr₂'s characteristics, its experimental considerations, and its diverse applications.

Introduction

Manganese(II) bromide (MnBr₂) is an inorganic compound with the chemical formula MnBr₂.^[1]^[2] It is a versatile chemical that exists in both anhydrous and hydrated forms, with the tetrahydrate (MnBr₂·4H₂O) being a common variant.^[1]^[3] This guide will delve into the critical physical and chemical properties of MnBr₂, providing a foundational understanding for its use in laboratory and industrial settings. The compound's distinctive paramagnetic properties and its utility as a precursor for various manganese-containing materials make it a subject of significant interest in contemporary research and development.^[4]

Physical Properties

The physical characteristics of Manganese(II) bromide are fundamental to its handling, storage, and application. These properties are summarized in the tables below, with detailed explanations to follow.

Summary of Physical Data

Table 1: Physical Properties of Anhydrous Manganese(II) Bromide (MnBr₂)

| Property | Value |
|-----------------------------|--|
| Molecular Weight | 214.75 g/mol [2][5] |
| Appearance | Pink to light red crystalline powder or chunks[2][6] |
| Melting Point | 698 °C (1288 °F; 971 K)[1][2][7] |
| Boiling Point | 1027 °C (1881 °F; 1300 K)[1] |
| Density | 4.385 g/cm ³ at 25 °C[1][5] |
| Crystal Structure | Trigonal, hP3[1][8] |
| Magnetic Susceptibility (χ) | +13,900·10 ⁻⁶ cm ³ /mol[1] |

Table 2: Physical Properties of Manganese(II) Bromide Tetrahydrate (MnBr₂·4H₂O)

| Property | Value |
|------------------|------------------------------------|
| Molecular Weight | 286.60 g/mol [1] |
| Appearance | Pale pink to light red crystals[3] |
| Melting Point | 64 °C[1] |

Detailed Physical Characteristics

Manganese(II) bromide in its anhydrous form presents as a pink or light red crystalline solid.[2][6] The hydrated form, Manganese(II) bromide tetrahydrate, is characterized by its pale pink to light red crystalline appearance.[3] A key physical property is its hygroscopic nature, meaning it

readily absorbs moisture from the atmosphere.[3][6] This necessitates storage in a dry, cool, and well-ventilated area under an inert atmosphere to maintain its integrity.[9]

The solubility of MnBr₂ is a critical factor in its application, particularly in solution-based synthesis and as an electrolyte. It is highly soluble in water, and its solubility increases with temperature.[3][7]

Table 3: Solubility of Anhydrous MnBr₂ in Water

| Temperature (°C) | Solubility (g/100 g of water) |
|------------------|--------------------------------|
| 0 | 127.3[7] |
| 20 | 146.9[7] |
| 40 | 168.8[7] |
| 100 | 228[7] |

Beyond water, MnBr₂ exhibits varying degrees of solubility in other solvents. It is very slightly soluble in diethyl ether and insoluble in liquid ammonia.[7]

Anhydrous MnBr₂ possesses a trigonal crystal structure.[7][8] The structure is two-dimensional, consisting of sheets of MnBr₂. [8] Within these sheets, each Manganese (Mn²⁺) ion is octahedrally coordinated to six bromide (Br⁻) ions, with each bromide ion being shared by two manganese atoms.[8][10] This arrangement forms edge-sharing MnBr₆ octahedra.[8]

In the dihydrate form (MnBr₂·2H₂O), the crystal structure consists of polymeric chains of manganese and bromine atoms. The water molecules occupy the remaining octahedral positions around the metal atom and link adjacent chains through hydrogen bonds.[10]

Chemical Properties and Reactivity

Manganese(II) bromide is an ionic compound that participates in a variety of chemical reactions, making it a valuable reagent in both inorganic and organic synthesis.

Lewis Acidity

The manganese(II) center in MnBr_2 acts as a Lewis acid, capable of accepting electron pairs. This property is central to its catalytic activity in various organic transformations.

Precursor for Material Synthesis

A significant application of MnBr_2 is its role as a precursor in the synthesis of other manganese-based materials.^[4]^[5] These include:

- Manganese-containing thin films and nanoparticles: These materials are under investigation for applications in data storage and magnetic sensing due to the paramagnetic properties of manganese.^[4]
- Organic-inorganic hybrid materials: MnBr_2 is used to synthesize hybrid materials for optoelectronic devices, such as green light-emitting diodes (LEDs) and UV photodetectors.^[5]
- Metal-Organic Frameworks (MOFs): The Lewis acidic nature of the Mn^{2+} ion allows it to serve as a metallic node in the construction of MOFs.

Catalytic Activity

Manganese(II) bromide can be employed as a catalyst in organic synthesis. For instance, it has been used as a substitute for palladium in the Stille reaction, a cross-coupling reaction that forms a carbon-carbon bond.^[1]

Experimental Protocols

Synthesis of Manganese(II) Bromide-based Organic-Inorganic Hybrid Crystals

This protocol outlines a general method for the synthesis of $(\text{TPS})_2\text{MnBr}_4$, a novel 0D **manganese bromide** hybrid, as described in recent literature.^[11]

Objective: To synthesize single crystals of $(\text{TPS})_2\text{MnBr}_4$ for photoluminescence studies.

Materials:

- Triphenylsulfonium bromide (TPSBr)

- Manganese(II) bromide tetrahydrate ($\text{MnBr}_2 \cdot 4\text{H}_2\text{O}$) (98% purity)[[11](#)]
- Ethanol (anhydrous)
- Ethyl acetate (anhydrous)

Procedure:

- In a clean, dry flask, dissolve stoichiometric amounts of triphenylsulfonium bromide and manganese(II) bromide tetrahydrate in anhydrous ethanol at room temperature.[[11](#)]
- Stir the solution until all solids have completely dissolved.
- Slowly add anhydrous ethyl acetate to the solution, which acts as an antisolvent.[[11](#)]
- The addition of the antisolvent will induce the crystallization of the $(\text{TPS})_2\text{MnBr}_4$ product.
- Allow the crystallization to proceed at room temperature.
- Collect the resulting crystals by filtration.
- Wash the crystals with a small amount of ethyl acetate to remove any residual soluble impurities.
- Dry the crystals under vacuum.

Characterization:

- The phase purity and crystallinity of the synthesized material can be confirmed using powder X-ray diffraction (PXRD).[[11](#)]

Applications

The unique properties of Manganese(II) bromide lend it to a variety of applications across different scientific and industrial sectors.

Electronics and Energy Storage

- Batteries: MnBr_2 is utilized in rechargeable batteries, particularly in redox flow batteries, where it contributes to the efficient storage and release of electrical energy.[5]
- Solar Cells: It serves as an electrolyte in dye-sensitized solar cells, facilitating the conversion of light into electrical energy.[5]
- Light-Emitting Diodes (LEDs): As a precursor, it is a key component in the development of highly efficient phosphorescent green-light-emitting diodes (PHOLEDs).[5]

Materials Science

MnBr_2 is a valuable tool for studying manganese coordination chemistry and magnetic phenomena.[4] Its stability and reactivity make it an excellent starting material for synthesizing a variety of manganese complexes with interesting optical, electrical, or magnetic properties.[4] For instance, it is used in the preparation of manganese oxide nanoparticles for battery technology and catalysis.[2]

Environmental Applications

Manganese(II) bromide is also utilized in wastewater treatment processes to aid in the removal of contaminants.[2]

Safety and Handling

Manganese(II) bromide is classified as harmful if swallowed, in contact with skin, or if inhaled.[9][12] It is essential to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety glasses or goggles and a face shield are recommended.[9]
- Skin Protection: Wear nitrile or rubber gloves and a protective suit.[9]
- Respiratory Protection: Use an approved respirator, especially when dealing with the powder form to avoid dust inhalation.[9]

Storage and Disposal

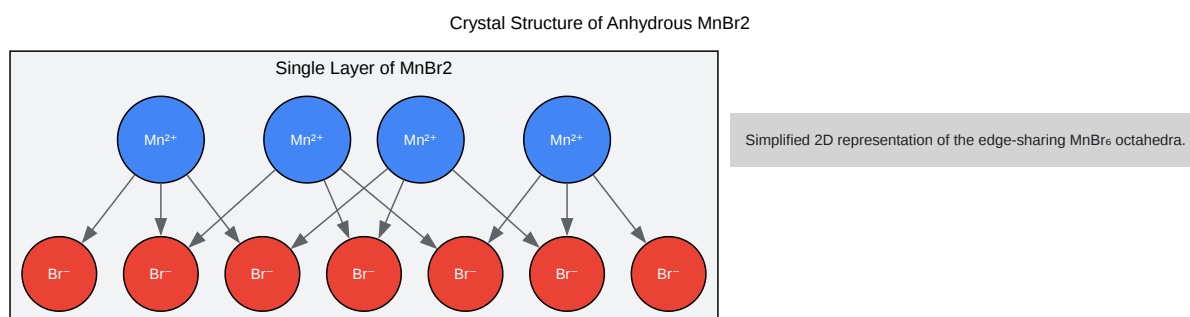
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[6][9] Due to its hygroscopic nature, storage under an inert gas is recommended.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[6][12]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[6][9]
- Skin Contact: Wash the affected area with soap and water.[6][9]
- Inhalation: Remove the individual to fresh air.[6][9]
- Ingestion: Rinse the mouth with water and seek immediate medical attention.[6][9]

Visualization of Concepts

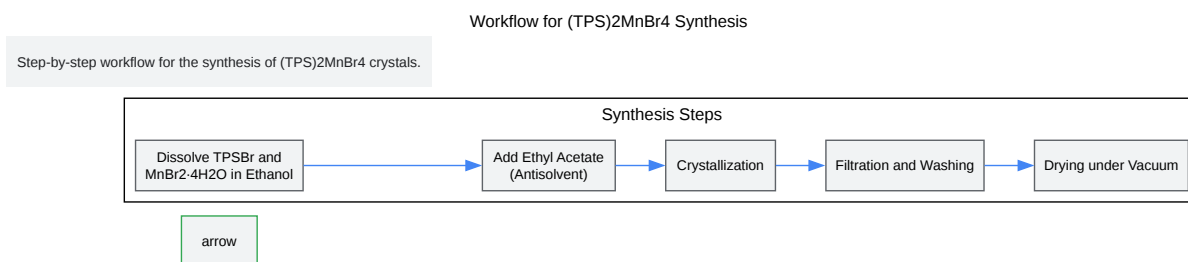
Crystal Structure of Anhydrous MnBr₂



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Caption: Simplified 2D representation of the edge-sharing MnBr₆ octahedra.

Experimental Workflow: Synthesis of (TPS)₂MnBr₄



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Caption: Step-by-step workflow for the synthesis of (TPS)₂MnBr₄ crystals.

Conclusion

Manganese(II) bromide is a compound of significant scientific and industrial importance. Its well-defined physical and chemical properties, coupled with its versatility as a precursor and catalyst, make it a valuable material in the fields of electronics, energy storage, and materials science. A thorough understanding of its characteristics, as outlined in this guide, is crucial for its safe and effective application in research and development. The ongoing exploration of its potential in novel materials and technologies promises to further expand its utility in the years to come.

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